

Structural and Functional Characterization: N-Nicotinoyl-L-Proline vs. L-Proline

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Compound of Interest

Compound Name: 1-(3-Pyridinylcarbonyl)proline

CAS No.: 1101194-26-6

Cat. No.: B2896522

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Executive Summary

This guide provides a rigorous structural and functional comparison between the proteinogenic amino acid L-Proline and its N-acylated derivative, N-Nicotinoyl-L-Proline. While L-Proline serves as a fundamental scaffold in protein folding and organocatalysis, N-Nicotinoyl-L-Proline represents a distinct chemical entity where the secondary amine is modified by a nicotinoyl (pyridine-3-carbonyl) moiety.

This modification drastically alters the physicochemical profile, switching the molecule from a zwitterionic, water-soluble osmolyte to a lipophilic, potential metal-coordinating ligand or prodrug scaffold. This guide details their properties, synthesis, and experimental utility.^{[1][2]}

Physicochemical Comparison

The transition from L-Proline to N-Nicotinoyl-L-Proline involves the loss of the basic secondary amine and the introduction of an aromatic pyridine ring. This shift impacts solubility, acidity, and membrane permeability.

Table 1: Comparative Physicochemical Properties

Property	L-Proline	N-Nicotinoyl-L-Proline	Impact of Derivatization
CAS Number	147-85-3	85097-02-5 (Ethyl Ester)*	Note: Free acid is often generated in situ or isolated as research grade.
Molecular Formula	C ₅ H ₉ NO ₂	C ₁₁ H ₁₂ N ₂ O ₃	Addition of Pyridine ring; loss of H ₂ O.
Molecular Weight	115.13 g/mol	220.23 g/mol	~91% increase in mass.
Structure Type	Cyclic Secondary Amino Acid	N-Acylated Amino Acid (Amide)	Loss of zwitterionic character at neutral pH.
LogP (Octanol/Water)	-2.54 (Highly Hydrophilic)	~0.2 to 0.8 (Predicted)	Critical: Significant increase in lipophilicity, improving membrane permeability.
H-Bond Donors	1 (NH), 1 (OH)	1 (OH)	Loss of NH donor (converted to amide).
H-Bond Acceptors	2 (C=O, N)	4 (C=O Amide, C=O Acid, Pyridine N)	Pyridine Nitrogen adds a new coordination site.
pKa Values	pKa ₁ (COOH): 1.99 pKa ₂ (NH ₂ ⁺): 10.60	pKa (COOH): ~3.6 pKa (Pyridine H ⁺): ~3.4	Loss of high pKa amine; Pyridine is a much weaker base.

Structural Analysis & Mechanism of Action

L-Proline: The Conformational Rigidifier

L-Proline is unique among the 20 proteinogenic amino acids due to its pyrrolidine ring, which restricts the

(phi) dihedral angle.

- **Mechanism:** It acts as a "helix breaker" in proteins and stabilizes the Polyproline II helix (PPII).
- **Chemical Utility:** In organic synthesis, the secondary amine of L-Proline forms enamines/iminiums with carbonyls, driving asymmetric organocatalysis.

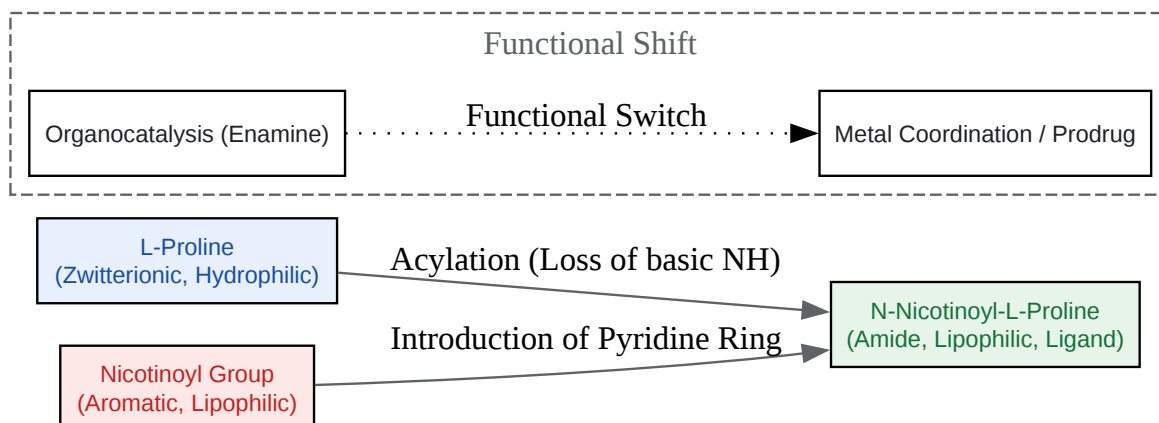
N-Nicotinoyl-L-Proline: The Ligand & Prodrug Scaffold

Acylation of the proline nitrogen with nicotinic acid abolishes the nucleophilicity of the amine, silencing its organocatalytic potential but creating new functionalities:

- **Cis/Trans Isomerism:** The amide bond (N-C=O) exhibits restricted rotation. Proline amides often exist as a mixture of cis and trans rotamers (approx. 1:3 to 1:4 ratio), which is critical for binding affinity in enzymatic pockets (e.g., ACE inhibitors).
- **Metal Coordination:** The pyridine nitrogen and the carboxylate oxygen can act as a bidentate or bridging ligand, facilitating the assembly of metal-organic frameworks (MOFs) or peptide nanostructures.
- **Prodrug Potential:** The amide bond is metabolically stable but can be hydrolyzed by specific amidases, potentially releasing Niacin (Vitamin B3) and L-Proline.

Structural Visualization

The following diagram illustrates the structural relationship and the key functional shifts.



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Caption: Transformation of L-Proline to N-Nicotinoyl-L-Proline, highlighting the shift from organocatalytic activity to ligand/prodrug functionality.

Experimental Protocols

Synthesis of N-Nicotinoyl-L-Proline

Objective: Synthesize N-Nicotinoyl-L-Proline from L-Proline methyl ester to avoid oligomerization, followed by hydrolysis.

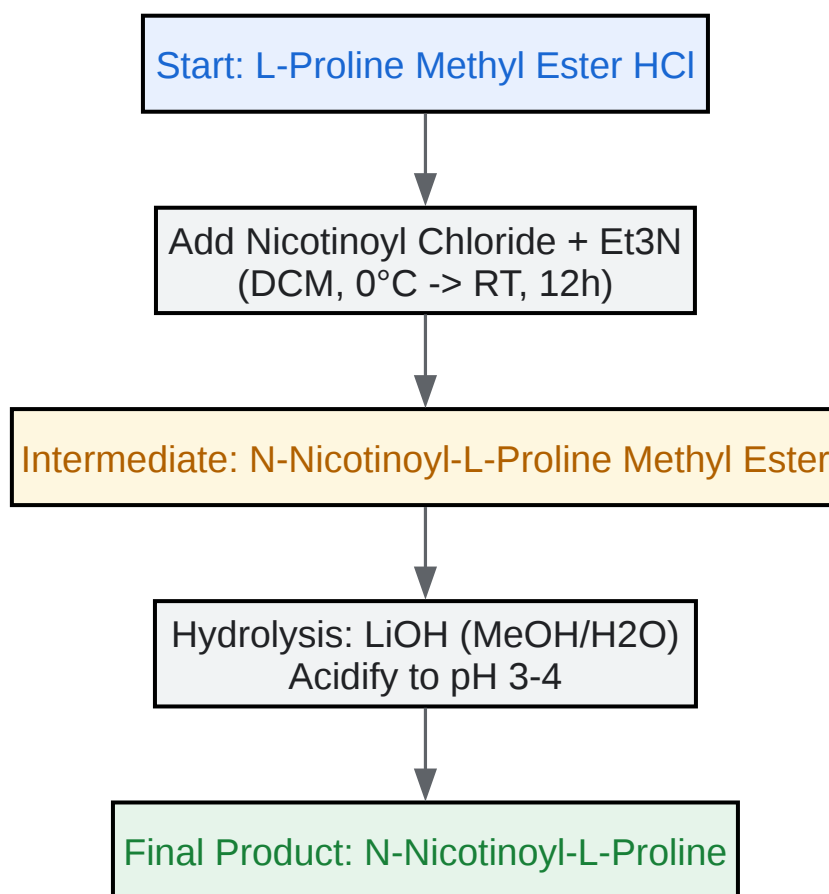
Reagents:

- L-Proline Methyl Ester Hydrochloride
- Nicotinoyl Chloride Hydrochloride
- Triethylamine (Et₃N)[3]
- Dichloromethane (DCM)
- Lithium Hydroxide (LiOH)[4]

Workflow:

- Acylation (Amide Bond Formation):

- Dissolve L-Proline Methyl Ester HCl (10 mmol) in dry DCM (50 mL) at 0°C.
- Add Et₃N (22 mmol) dropwise (exothermic).
- Add Nicotinoyl Chloride HCl (10 mmol) portion-wise.
- Stir at Room Temperature (RT) for 12 hours.
- Workup: Wash with water, saturated NaHCO₃, and brine. Dry organic layer over MgSO₄ and concentrate.^[3]
- Result: N-Nicotinoyl-L-Proline Methyl Ester (Intermediate).
- Hydrolysis (Ester Cleavage):
 - Dissolve the intermediate ester in MeOH/H₂O (3:1, 40 mL).
 - Add LiOH (20 mmol). Stir at RT for 4 hours (Monitor by TLC).
 - Neutralization: Acidify carefully with 1M HCl to pH ~3-4.
 - Extraction: Extract with Ethyl Acetate or CHCl₃ (Product is now less polar than Proline).
 - Purification: Recrystallize from Ethanol/Ether.



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Caption: Step-wise synthesis protocol for N-Nicotinoyl-L-Proline via Schotten-Baumann acylation and hydrolysis.

HPLC Analysis Method

To verify purity and separate the two compounds:

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 5µm).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile.
- Gradient: 5% B to 60% B over 20 mins.
- Detection:

- L-Proline: UV 210 nm (weak absorption) or ELSD (Evaporative Light Scattering).
- N-Nicotinoyl-L-Proline: UV 260 nm (Strong absorption due to Nicotinoyl/Pyridine ring).
- Expected Retention: L-Proline elutes near void volume (very polar); N-Nicotinoyl-L-Proline elutes later due to the aromatic ring.

Applications in Drug Development[5]

Prodrug Design

N-Nicotinoyl-L-Proline serves as a model for "Codrugs" where two active moieties (Niacin + Proline) are linked.

- Advantage: The amide linkage masks the ionizable amine, potentially improving the skin permeability (for topical formulations) or gut absorption compared to the physical mixture of the two polar ions.

Metal-Organic Frameworks (MOFs)

Research indicates that nicotinoyl-amino acids can act as chiral ligands. The pyridine nitrogen binds to metal centers (e.g., Zn^{2+} , Cu^{2+}), while the amino acid side chain induces chirality in the supramolecular structure.

- Experimental Use: Used to create "Protein-mimic nanostructures" via metal-induced folding [1].

References

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